

An In-depth Technical Guide to the Physical Properties of 3,4-Dibromofuran

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Compound of Interest

Compound Name: 3,4-Dibromofuran

Cat. No.: B150810

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Introduction

3,4-Dibromofuran is a halogenated heterocyclic compound that serves as a versatile synthetic intermediate in the fields of medicinal chemistry, agrochemicals, and materials science.^[1] Its unique substitution pattern and the presence of two bromine atoms make it a valuable building block for the synthesis of more complex molecules through various organic reactions, such as cross-coupling and cycloaddition.^[1] This technical guide provides a comprehensive overview of the physical properties of **3,4-Dibromofuran**, detailed experimental protocols for their determination, and a visualization of a key reaction pathway.

Core Physical Properties of 3,4-Dibromofuran

The physical characteristics of **3,4-Dibromofuran** are crucial for its handling, storage, and application in synthetic chemistry. A summary of its key physical properties is presented in the table below.

Property	Value	Source(s)
Molecular Formula	<chem>C4H2Br2O</chem>	
Molecular Weight	225.87 g/mol	
Appearance	Colorless to brown clear liquid	[1]
Melting Point	6 °C	[1]
Boiling Point	166 °C (at 760 mmHg)	[1]
Density	2.2 g/cm³	[1]
Refractive Index	n _{20/D} 1.55	[1]
CAS Number	32460-02-9	

Experimental Protocols for Physical Property Determination

The following sections detail the standard experimental methodologies that are typically employed to determine the physical properties of liquid organic compounds like **3,4-Dibromofuran**.

Melting Point Determination

The melting point of a substance is the temperature at which it transitions from a solid to a liquid state. For a pure crystalline solid, this transition occurs over a narrow temperature range.

Apparatus:

- Melting point apparatus (e.g., Mel-Temp or similar)
- Capillary tubes (sealed at one end)
- Thermometer (calibrated)
- Mortar and pestle (if the sample is crystalline)

Procedure:

- A small amount of **3,4-Dibromofuran** is introduced into a capillary tube and packed down to a height of 2-3 mm.
- The capillary tube is placed in the heating block of the melting point apparatus.
- The sample is heated rapidly to a temperature about 10-15°C below the expected melting point.
- The heating rate is then reduced to 1-2°C per minute to allow for accurate observation.
- The temperature at which the first drop of liquid appears is recorded as the beginning of the melting range.
- The temperature at which the entire solid has turned into a clear liquid is recorded as the end of the melting range.

Boiling Point Determination

The boiling point is the temperature at which the vapor pressure of a liquid equals the surrounding atmospheric pressure.

Apparatus:

- Thiele tube or a small test tube with a side arm
- Capillary tube (sealed at one end)
- Thermometer (calibrated)
- Heating mantle or oil bath
- Small rubber band or wire to attach the sample tube to the thermometer

Procedure (Micro method):

- A few drops of **3,4-Dibromofuran** are placed in a small test tube.

- A capillary tube, sealed at the top end, is placed open-end-down into the liquid.
- The test tube is attached to a thermometer and heated in a Thiele tube or an oil bath.
- As the temperature rises, a stream of bubbles will emerge from the open end of the capillary tube.
- The heating is stopped, and the liquid is allowed to cool slowly.
- The temperature at which the liquid just begins to enter the capillary tube is recorded as the boiling point.

Density Determination

Density is the mass of a substance per unit volume.

Apparatus:

- Pycnometer (density bottle) of a known volume
- Analytical balance
- Thermometer

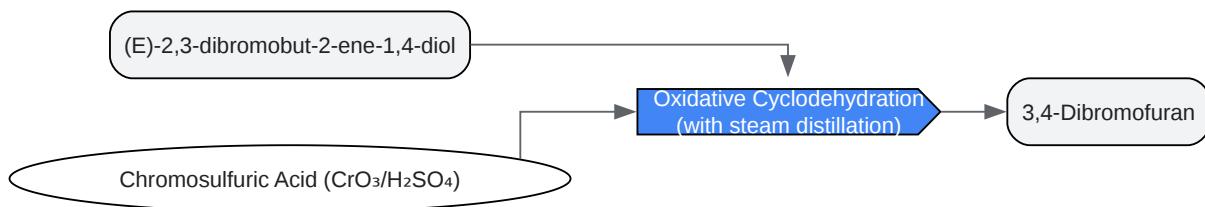
Procedure:

- The empty, clean, and dry pycnometer is weighed accurately on an analytical balance.
- The pycnometer is filled with **3,4-Dibromofuran**, ensuring no air bubbles are trapped. The stopper is inserted, and any excess liquid is wiped off.
- The filled pycnometer is weighed again to determine the mass of the liquid.
- The temperature of the liquid is recorded.
- The density is calculated by dividing the mass of the liquid by the known volume of the pycnometer.

Synthesis of 3,4-Dibromofuran

A common method for the synthesis of **3,4-Dibromofuran** is the oxidative cyclodehydration of (E)-2,3-dibromobut-2-ene-1,4-diol.

Reaction Scheme:



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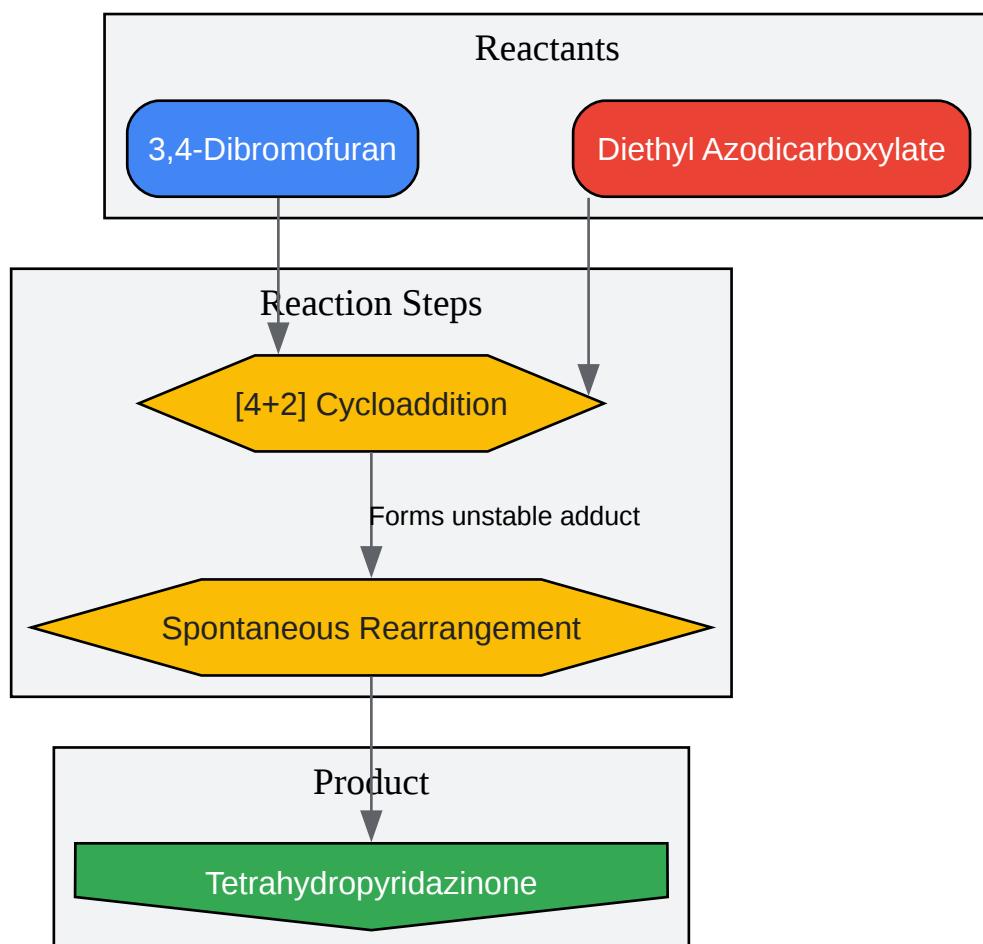
Caption: Synthesis of **3,4-Dibromofuran**.

Experimental Protocol Outline: (E)-2,3-dibromobut-2-ene-1,4-diol is treated with an oxidizing agent, such as chromosulfuric acid. The reaction mixture is heated, and the volatile **3,4-Dibromofuran** product is continuously removed from the reaction mixture by steam distillation. This prevents decomposition of the product under the harsh reaction conditions. The distilled product is then collected and purified.

Reactivity Profile: Diels-Alder Reaction

3,4-Dibromofuran can act as a diene in Diels-Alder reactions. A notable example is its reaction with diethyl azodicarboxylate, which proceeds through a [4+2] cycloaddition followed by a rearrangement to form a tetrahydropyridazinone derivative.

Experimental Workflow:



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References

- 1. researchgate.net [researchgate.net]
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